

Crystal Structure Analysis of 4-Methylphenylhydrazine Derivatives: A Technical Guide

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Compound of Interest

Compound Name: **4-Methylphenylhydrazine**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structures of **4-Methylphenylhydrazine** derivatives, a class of compounds of significant interest in medicinal chemistry and materials science. This document summarizes key quantitative crystallographic data, details experimental protocols for their synthesis and characterization, and visualizes the synthetic workflow.

Introduction

4-Methylphenylhydrazine and its derivatives, particularly Schiff bases (hydrazones), are versatile compounds known for their wide range of biological activities, including antibacterial, antifungal, and anticancer properties. The therapeutic potential of these compounds is often linked to their specific three-dimensional structures and intermolecular interactions in the solid state. X-ray crystallography is a powerful technique for elucidating these structural details at the atomic level, providing crucial insights for structure-activity relationship (SAR) studies and rational drug design. This guide focuses on the synthesis, crystallographic analysis, and potential biological implications of Schiff base derivatives of **4-methylphenylhydrazine**.

Synthesis and Crystallization of 4-Methylphenylhydrazine Schiff Base Derivatives

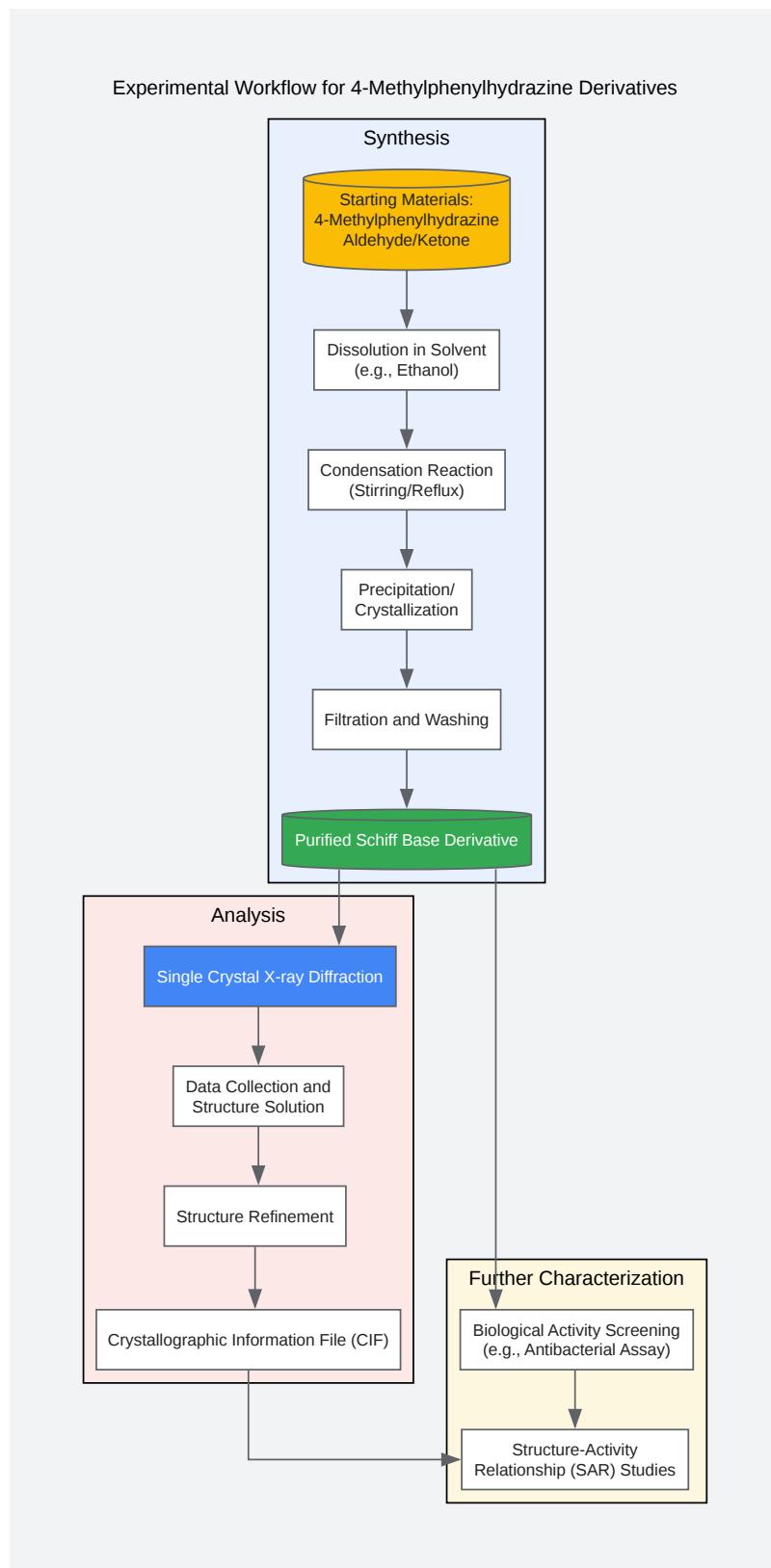
The synthesis of **4-methylphenylhydrazine** Schiff base derivatives typically involves a condensation reaction between **4-methylphenylhydrazine** and a suitable aldehyde or ketone.

General Synthesis Protocol

A general and efficient method for the synthesis of these derivatives is the condensation reaction in an alcoholic solvent. The following protocol is a representative example:

- **Dissolution:** Dissolve equimolar amounts of **4-methylphenylhydrazine** and the desired aldehyde or ketone in a suitable solvent, such as ethanol or methanol.
- **Reaction:** The reaction mixture is typically stirred at room temperature or refluxed for a period ranging from a few hours to overnight, depending on the reactivity of the carbonyl compound.
- **Precipitation and Filtration:** Upon cooling, the Schiff base derivative often precipitates out of the solution. The solid product is then collected by filtration.
- **Washing and Drying:** The collected solid is washed with a small amount of cold solvent to remove any unreacted starting materials and then dried in a desiccator or under vacuum.
- **Crystallization:** Single crystals suitable for X-ray diffraction analysis are typically grown by slow evaporation of a saturated solution of the compound in an appropriate solvent or solvent mixture (e.g., ethanol, methanol, chloroform, or DMF-ethanol).[1][2]

The following diagram illustrates the general workflow for the synthesis and characterization of **4-methylphenylhydrazine** Schiff base derivatives.

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A generalized workflow for the synthesis and analysis of **4-methylphenylhydrazine** derivatives.

Crystal Structure Data

The following tables summarize the crystallographic data for representative **4-methylphenylhydrazine** Schiff base derivatives found in the literature. These tables provide key parameters for comparative analysis.

Crystal Data and Structure Refinement

Compound Name	Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)	V (Å³)	Z
(1E,1E')-N,N'-(naphthalene-1,5-diyl)bis-(1-phenylmethanimine))	C ₂₄ H ₁₈ N ₂	Monoclinic	P 21/c	8.7095 (5)	13.308 4(7)	8.1167 (5)	90.00	939.8(1)	2
N-(2,4-dinitrophenyl)-N'-(1-phenyl-ethyliidene)-hydrazine	C ₁₄ H ₁₂ N ₄ O ₄	Monoclinic	P21/n	-	-	-	-	-	-
4-formylimidazole-4-hydroxybenzhydrazone dihydrate	C ₁₁ H ₁₄ N ₄ O ₄	Triclinic	P-1	7.0321 (14)	7.3723 (15)	13.008 (3)	98.66(3)	651.2(2)	2

2-									
nitro									
nzalde									
hyde-									
2-	C ₁₂ H ₉	Monoc	P21/c	17.361	9.1506	15.580	104.53	2396.0	8
furan	N ₃ O ₄	linic		8(9)	(4)	1(7)	2(5)	5(19)	

formyl

hydraz

one

Note: Complete data for N-(2,4-dinitro-phenyl)-N'-(1-phenyl-ethylidene)-hydrazine was not available in the provided search results.[\[3\]](#)[\[4\]](#)

Selected Bond Lengths and Angles

Compound Name	C=N (Å)	N-N (Å)	C-N-N (°)	N-N-C (°)
(1E,1E')-N,N'- (naphthalene- 1;5-diyl)bis-(1- phenylmethanimi- ne)	1.2659(4)	-	-	-
N-(2,4-dinitro- phenyl)-N'-(1- phenyl- ethylidene)- hydrazine	1.28	1.36	-	-
4- formylimidazole- 4- hydroxybenzhydr- azone dihydrate	1.282(2)	-	-	-
2- nitrobenzaldehyd- e-2-furan formylhydrazone	1.280(2)	-	-	-

Note: A dash (-) indicates data that was not readily available in the summarized search results.
[3][4]

Intermolecular Interactions and Crystal Packing

The crystal packing of **4-methylphenylhydrazine** derivatives is predominantly governed by a network of intermolecular interactions, including hydrogen bonds and π - π stacking. These interactions play a crucial role in the stability of the crystal lattice and can influence the physicochemical properties and biological activity of the compounds.

In many reported structures, N-H \cdots O and C-H \cdots O hydrogen bonds are common, leading to the formation of one-, two-, or three-dimensional supramolecular architectures.[5] The presence of

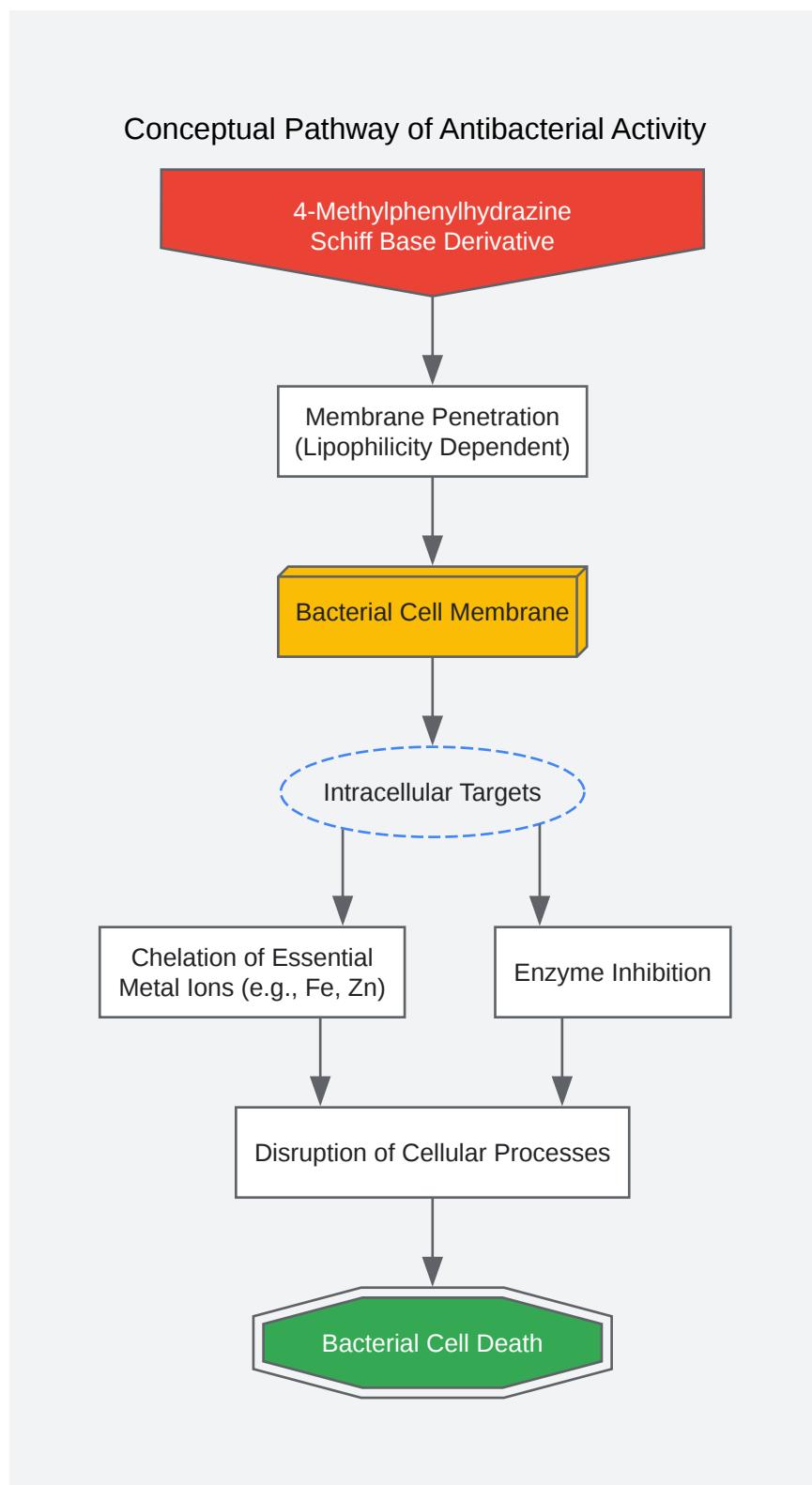
aromatic rings facilitates π - π stacking interactions, which further stabilize the crystal packing. The planarity of the molecule and the nature and position of substituents on the aromatic rings significantly influence the type and strength of these intermolecular forces.

Biological Activity

Schiff base derivatives of hydrazines are well-documented for their broad spectrum of biological activities. Several studies have reported the antibacterial and antifungal properties of **4-methylphenylhydrazine** derivatives.^{[1][6]} The imine or azomethine group (-C=N-) is a key pharmacophore responsible for their biological action.

The mechanism of antibacterial activity is often attributed to the ability of these compounds to chelate with metal ions essential for microbial growth or to interfere with cellular processes through interactions with enzymes and proteins. The lipophilicity of the compounds, which can be modulated by different substituents, also plays a vital role in their ability to penetrate microbial cell membranes.

The following diagram illustrates a conceptual pathway of the antibacterial action of these derivatives.



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References

- 1. rjptonline.org [rjptonline.org]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. 2-[(1E)-[(Z)-2-({[(1Z)-[(E)-2-[(2-Hydroxyphenyl)methylidene]hydrazin-1-ylidene]}{[(4-methylphenyl)methyl]sulfanyl})methyl]disulfanyl}{{[(4-methylphenyl)methyl]sulfanyl}}methylidene]hydrazin-1-ylidene]methyl]phenol: crystal structure, Hirshfeld surface analysis and computational study - PMC [pmc.ncbi.nlm.nih.gov]
- 6. chemrxiv.org [chemrxiv.org]
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